

# Antifungal Agent 85: A Synthetic Compound, Not a Product of Biosynthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antifungal agent 85

Cat. No.: B12386927

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Initial investigations into the purported "**Antifungal Agent 85**" reveal that this compound, also identified as compound 24f, is a synthetic molecule rather than a natural product. As such, it does not possess a biosynthetic pathway. This technical guide will clarify the nature of this compound based on available scientific literature and address the original query's core requirements in the context of its synthetic origin.

A search for "**Antifungal Agent 85**" leads to its identification as compound 24f, a novel synthetic antibacterial agent.<sup>[1]</sup> The compound is described in the context of the design and synthesis of etrasimod derivatives targeting Gram-positive bacteria. This fundamentally alters the scope of the original request, as a synthetic compound does not have a biological pathway for its creation that can be detailed in the manner of a natural product.

While the request for a detailed guide on the biosynthetic pathway, including related data and experimental protocols, cannot be fulfilled due to the compound's synthetic nature, this report will provide the available information on its chemical identity and origin.

## Chemical Identity and Synthesis

"**Antifungal Agent 85**" or "compound 24f" is a potent antibacterial compound with minimum inhibitory concentration (MIC) values between 2.5 and 10  $\mu\text{M}$  against various Gram-positive bacteria.<sup>[1]</sup> Its chemical formula is  $\text{C}_{23}\text{H}_{22}\text{F}_3\text{NO}_3$  and it has a molecular weight of 417.42.<sup>[1]</sup>

The synthesis of this and related compounds is detailed in research focused on the development of new antibacterial agents. For researchers and drug development

professionals, the relevant experimental protocols would pertain to its chemical synthesis, not enzymatic reactions within a living organism.

Below is a logical representation of the information flow leading to the understanding of "**Antifungal Agent 85**."

Caption: Information flow from initial query to the conclusion about **Antifungal Agent 85**.

## Reframing the Core Requirements

Given that a biosynthetic pathway does not apply, the core requirements of the original request can be addressed as follows:

- **Data Presentation:** Quantitative data for "**Antifungal Agent 85**" would include metrics such as MIC values against different bacterial strains, cytotoxicity data (e.g., CC50 values), and pharmacokinetic parameters if available from the referenced studies. A comprehensive table would summarize this synthetic compound's activity profile.
- **Experimental Protocols:** The relevant experimental protocols are those of synthetic organic chemistry. These would detail the reaction steps, reagents, catalysts, purification methods (such as chromatography), and analytical techniques (like NMR and mass spectrometry) used to synthesize and characterize compound 24f.
- **Visualization:** Diagrams relevant to this compound would illustrate its chemical synthesis pathway, structure-activity relationships (SAR) among its analogs, or its proposed mechanism of antibacterial action, rather than a biological signaling or biosynthetic pathway.

For researchers interested in this compound, the focus should be on its chemical synthesis, antibacterial properties, and potential as a lead compound for new drug development against Gram-positive bacteria. Future investigations would likely involve optimizing its structure to enhance efficacy and reduce potential toxicity, rather than elucidating a non-existent biosynthetic pathway.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Antifungal Agent 85: A Synthetic Compound, Not a Product of Biosynthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386927#antifungal-agent-85-biosynthetic-pathway]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)